

PF-AKT400 immunofluorescence validation

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Compound Focus: PF-AKT400

Cat. No.: S548344

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PF-AKT400 Profile

The table below summarizes the core characteristics of **PF-AKT400** as a selective Akt inhibitor.

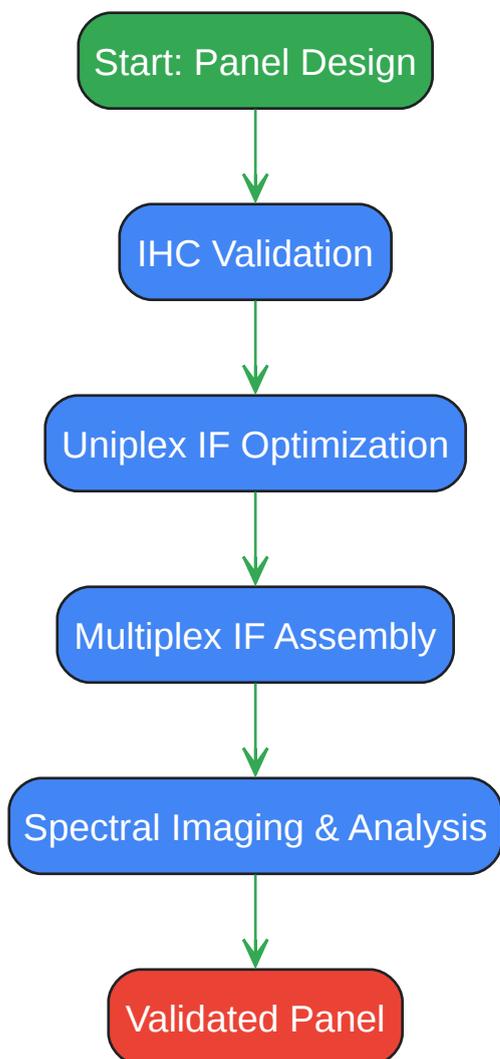
Property	Description
Name	PF-AKT400 (AKT protein kinase inhibitor) [1] [2] [3]
Biological Activity	Broadly selective, potent, ATP-competitive inhibitor of Akt (PKB). Shows 900-fold selectivity for PKB α (IC ₅₀ = 0.5 nM) over PKA (IC ₅₀ = 450 nM) [1] [2] [3].
Molecular Weight	400.43 g/mol [1] [2] [3]
CAS Number	1004990-28-6 [1] [2] [3]
Chemical Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [1] [2] [3]
Solubility	Soluble in DMSO (\geq 90 mg/mL) [1] [3].

Standard Validation for Immunofluorescence

While specific IF protocols for **PF-AKT400** are unavailable, established validation methodologies for IF and multiplex IF from authoritative sources provide a framework for how you could validate it in an experimental setting [4] [5].

- **Key Validation Steps:** For a reagent like an inhibitor to be used in IF, its specificity and effect must be confirmed. General rigorous antibody validation for IF includes using **knockout or null cell lines** to confirm the absence of signal, and employing **ligands or inhibitors** to modulate pathway activity and observe expected changes in protein localization or phosphorylation [4].
- **Multiplex IF Workflow:** The development of a multiplex IF panel typically follows a structured process. Each antibody is first optimized individually (**uniplex IF**) before being combined into a multi-marker panel. Staining is performed consecutively, and the best antibody sequence is determined. Analysis is often done with multispectral microscopy and specialized software to quantify co-localization of different markers [6] [5].

The following diagram outlines the key stages in developing and validating a multiplex immunofluorescence panel:



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How to Proceed with Your Guide

Given the lack of direct data, here are suggestions for compiling the information needed for a comprehensive comparison guide:

- **Contact Suppliers Directly:** Reach out to the manufacturers and vendors of **PF-AKT400** (e.g., TargetMol, MedChemExpress, AbMole). Inquire if they have any unpublished data, technical notes, or user-provided feedback on using the inhibitor in immunofluorescence applications [1] [2] [3].
- **Search the Scientific Literature:** Use databases like PubMed and Google Scholar to find research articles where scientists have used **PF-AKT400** in their experiments. Searching for the CAS number

(1004990-28-6) can be particularly effective. This may yield primary data on its practical use and performance.

- **Define Comparison Metrics:** For a fair comparison with other Akt inhibitors (e.g., MK-2206, Ipatasertib), you will need to establish key metrics. These should include **cellular activity (IC₅₀)**, **selectivity profile**, **solubility**, and **performance in specific applications** like IF, western blot, or functional assays.

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References

1. - PF | Akt | TargetMol AKT 400 [targetmol.com]
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3. - PF (AKT protein kinase inhibitor) AKT 400 [abmole.com]
4. Antibody Validation for Immunofluorescence [cellsignal.com]
5. Validation of multiplex immunofluorescence panels using ... [nature.com]
6. Validation of an Accurate Automated Multiplex ... [pmc.ncbi.nlm.nih.gov]

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